

Technical Support Center: Troubleshooting AKT-IN-1 Assays

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Compound of Interest

Compound Name: AKT-IN-1

Cat. No.: B605751

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This technical support guide provides troubleshooting advice and answers to frequently asked questions for researchers using **AKT-IN-1** in their experiments. If you are encountering issues with **AKT-IN-1** not working in your assay, please review the following information.

Frequently Asked Questions (FAQs)

Q1: What is **AKT-IN-1** and what is its mechanism of action?

AKT-IN-1 (also known as AZD-26) is an allosteric inhibitor of the AKT (Protein Kinase B) enzyme.^{[1][2]} Unlike ATP-competitive inhibitors that bind to the kinase's active site, allosteric inhibitors bind to a different site on the enzyme, inducing a conformational change that locks AKT in an inactive state.^[3] This prevents its activation through phosphorylation.^[3] Specifically, **AKT-IN-1** potently inhibits the phosphorylation of AKT at two key sites: Threonine 308 (Thr308) and Serine 473 (Ser473).^{[1][2]} By preventing AKT activation, it also blocks the phosphorylation of downstream targets in the PI3K/AKT/mTOR signaling pathway, such as PRAS40 and the ribosomal protein S6.^{[1][4][5]}

Q2: How should I properly dissolve and store **AKT-IN-1**?

Proper handling of **AKT-IN-1** is critical for its activity. Please refer to the tables below for detailed solubility and storage information.

- Dissolution: For in vitro use, dissolve **AKT-IN-1** in high-quality, anhydrous DMSO.^{[1][6]} Sonication is recommended to ensure complete dissolution.^[1] It is crucial to use newly

opened or properly stored anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.^{[6][7]}

- Storage: Store the solid compound at -20°C for up to three years.^[1] Once dissolved, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.^{[2][8]} Stock solutions stored at -80°C are stable for at least one year.^[1]

Q3: What is the recommended working concentration for **AKT-IN-1** in a cell-based assay?

The optimal concentration of **AKT-IN-1** will vary depending on the cell type and the specific experimental conditions. However, a good starting point is to use a concentration range based on its reported IC₅₀ values. **AKT-IN-1** has an IC₅₀ of 1.04 µM for AKT inhibition in biochemical assays.^{[1][2]} In cell-based assays, it inhibits the phosphorylation of AKT at Thr308 and Ser473 with IC₅₀ values of 0.422 µM and 0.322 µM, respectively.^{[1][2]} We recommend performing a dose-response experiment starting from 0.1 µM up to 10 µM to determine the optimal concentration for your specific cell line and assay.

Quantitative Data Summary

Table 1: Inhibitory Concentrations (IC₅₀) of **AKT-IN-1**

Target	IC ₅₀ Value	Assay Type
Akt (allosteric)	1.04 µM	Biochemical Assay
p-AKT (Thr308)	0.422 µM	Cell-based Assay
p-AKT (Ser473)	0.322 µM	Cell-based Assay

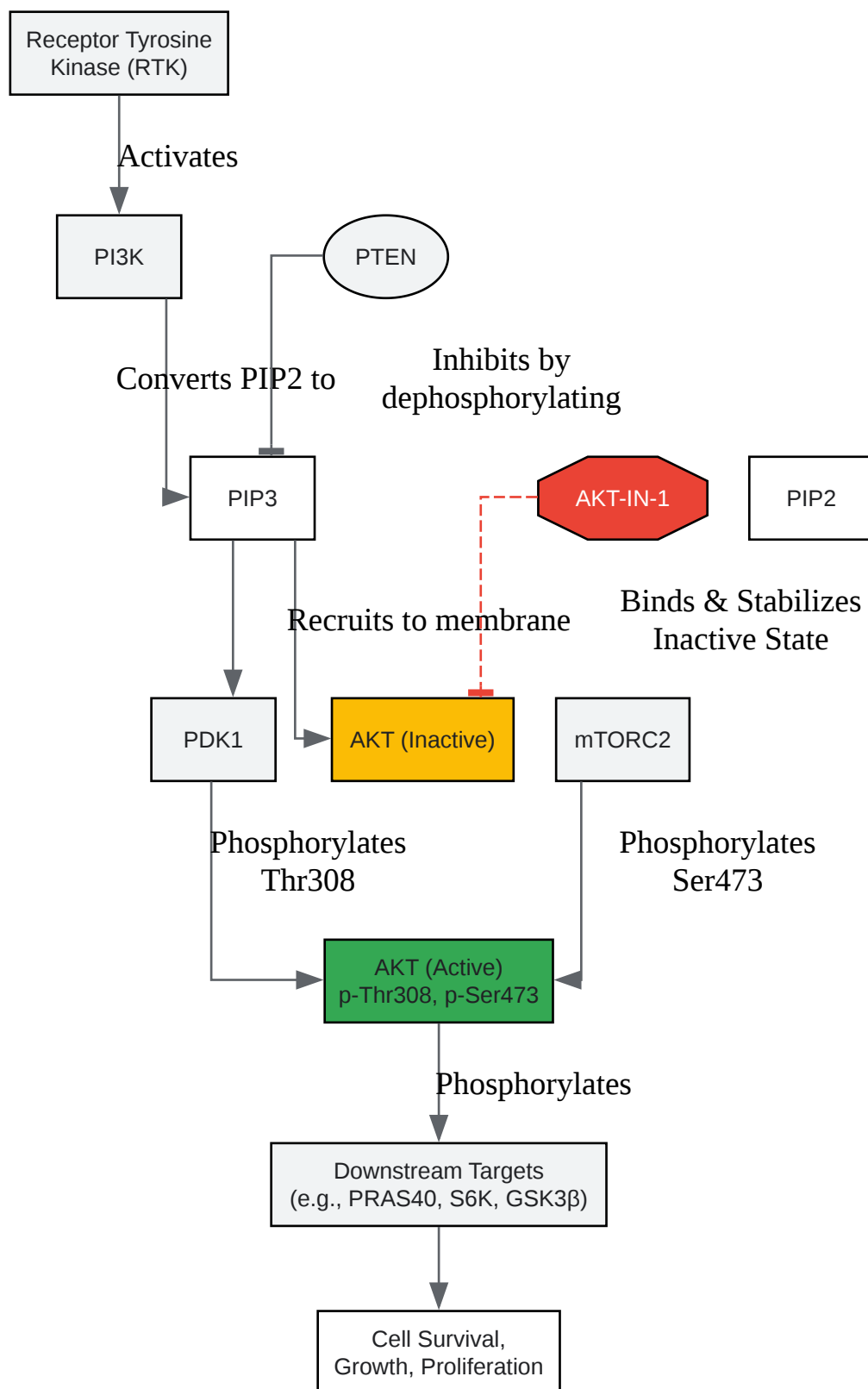
Table 2: Solubility of **AKT-IN-1**

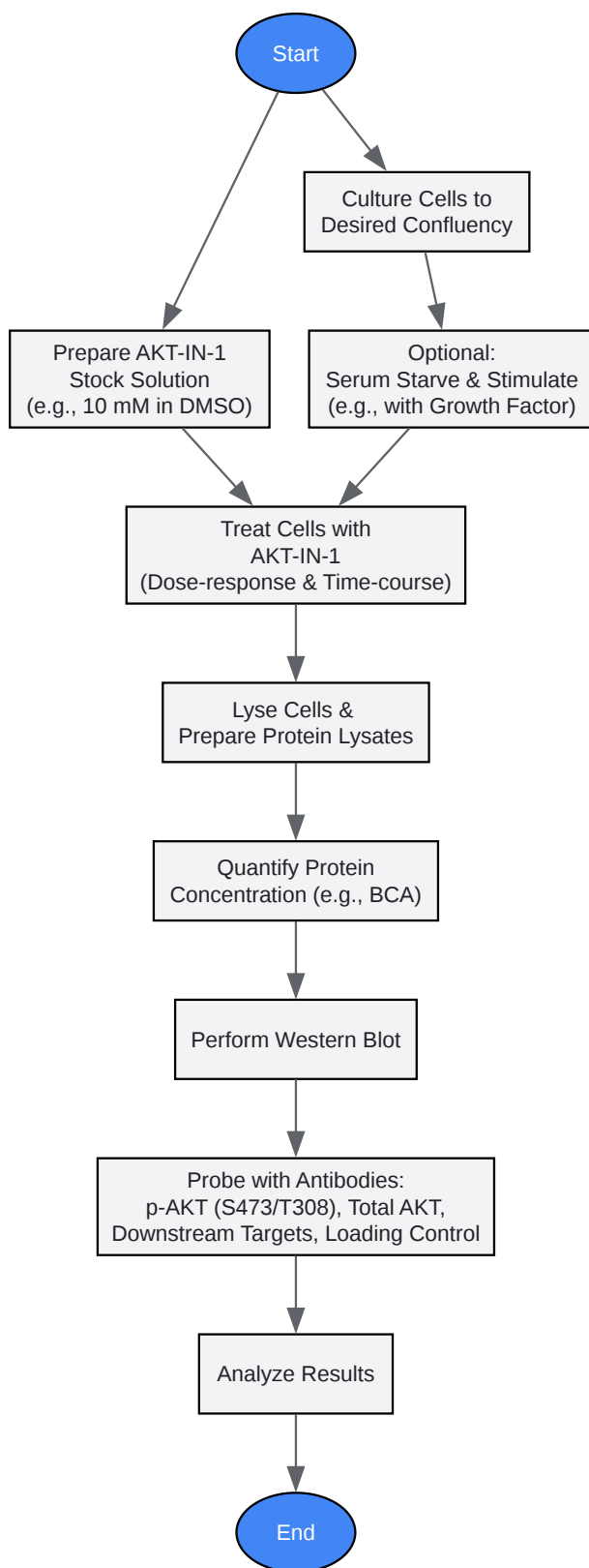
Solvent	Concentration	Recommendations
DMSO	11 mg/mL (32.03 mM)	Sonication is recommended. Use newly opened, anhydrous DMSO.[1][6]
In Vivo Formulation (10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline)	2 mg/mL (5.82 mM)	Sonication is recommended. Add solvents sequentially.[1]

Table 3: Storage Conditions for **AKT-IN-1**

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1]
In Solvent (DMSO)	-80°C	1 year[1]

Signaling Pathway and Workflow Diagrams





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